

Unveiling the Botanical Origins of Sumaresinolic Acid: A Technical Guide

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This technical guide provides a comprehensive overview of the natural sources of **Sumaresinolic Acid** (3β , 6β -dihydroxyolean-12-en-28-oic acid), a pentacyclic triterpenoid of interest to researchers in drug development and the natural products industry. This document collates the available scientific literature on the botanical origins of this compound, presenting the data in a structured format for easy reference and comparison.

Confirmed Natural Sources of Sumaresinolic Acid

Sumaresinolic Acid has been identified and isolated from a select number of plant species. The primary sources confirmed in the scientific literature are detailed below. While the presence of **Sumaresinolic Acid** in these plants is established, quantitative data regarding its concentration is limited in the currently available research.

Plant Species	Family	Plant Part(s)
Pterospermum heterophyllum	Malvaceae	Roots[1][2][3][4]
Styrax tonkinensis (Siam Benzoin)	Styracaceae	Resin[5][6][7]
Miconia species	Melastomataceae	Not specified

Table 1: Confirmed Natural Sources of Sumaresinolic Acid



Potential and Unconfirmed Sources

Several other plant genera have been cited as potential sources of **Sumaresinolic Acid**; however, primary scientific literature confirming the isolation and quantification of the compound from these species is not readily available. These potential sources include:

- Enkianthus campanulatus
- Viburnum odoratissimum
- Rhus (Sumac) species

Further phytochemical studies are required to validate the presence and concentration of **Sumaresinolic Acid** in these plants.

Experimental Protocols: Isolation of Sumaresinolic Acid from Pterospermum heterophyllum

The following is a summary of the experimental protocol for the isolation of **Sumaresinolic Acid** from the roots of Pterospermum heterophyllum, as described in the cited literature.[1][2]

[3][4]

- 1. Extraction:
- The dried and powdered roots of Pterospermum heterophyllum are subjected to extraction with ethanol.
- The resulting ethanolic extract is then partitioned with petroleum ether.
- 2. Isolation and Purification:
- The petroleum ether fraction, which contains Sumaresinolic Acid, is further purified using chromatographic techniques.
- The primary methods employed are silica gel column chromatography and Sephadex LH-20 column chromatography.
- Fractions are collected and analyzed to isolate the pure compound.



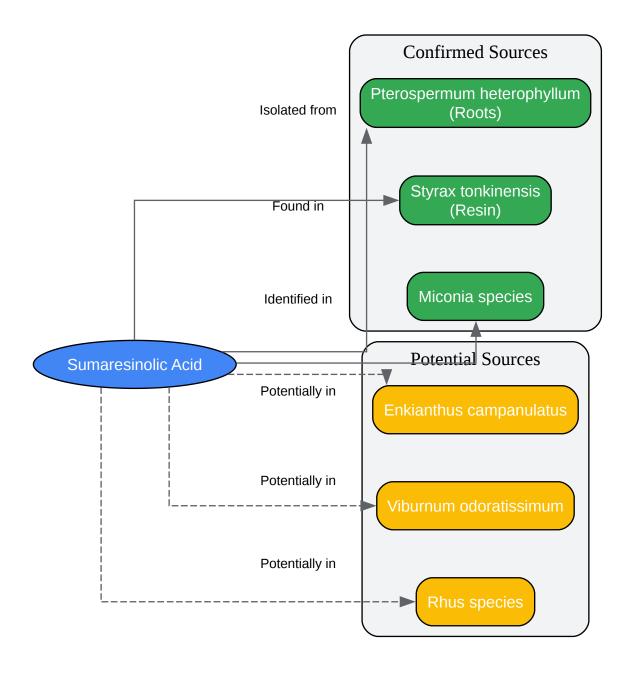
3. Structural Elucidation:

- The structure of the isolated Sumaresinolic Acid is confirmed using various spectroscopic methods, including:
 - Infrared (IR) Spectroscopy
 - Mass Spectrometry (MS)
 - One-dimensional (1D) and two-dimensional (2D) Nuclear Magnetic Resonance (NMR) spectroscopy.

Visualization of Natural Sources

The following diagram illustrates the confirmed and potential botanical sources of **Sumaresinolic Acid**.





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Figure 1: Confirmed and potential natural sources of **Sumaresinolic Acid**.

Signaling Pathways

At present, there is a lack of specific research in the public domain detailing the signaling pathways directly modulated by **Sumaresinolic Acid**. Further investigation into the pharmacological activities of this compound is necessary to elucidate its mechanisms of action at the molecular level.



This technical guide serves as a foundational resource for professionals in the fields of natural product chemistry, pharmacology, and drug development. The information compiled herein highlights the current state of knowledge regarding the natural sources of **Sumaresinolic Acid** and underscores the need for further quantitative and mechanistic studies.

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